

An In-depth Technical Guide on the Physicochemical Properties of Tributyltetradecylphosphonium Chloride

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Compound of Interest

Compound Name: *Tributyltetradecylphosphonium chloride*

Cat. No.: *B1311163*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Tributyltetradecylphosphonium chloride** (TTPC). The information is curated to support research, scientific analysis, and drug development applications. All quantitative data is presented in structured tables, and detailed experimental protocols for key properties are provided.

Core Physicochemical Properties

Tributyltetradecylphosphonium chloride is a quaternary phosphonium salt that exhibits properties of an ionic liquid and a cationic surfactant. Its molecular structure consists of a central phosphorus atom bonded to three butyl groups and one tetradecyl group, with a chloride counter-ion.

Table 1: General and Physical Properties of **Tributyltetradecylphosphonium Chloride**

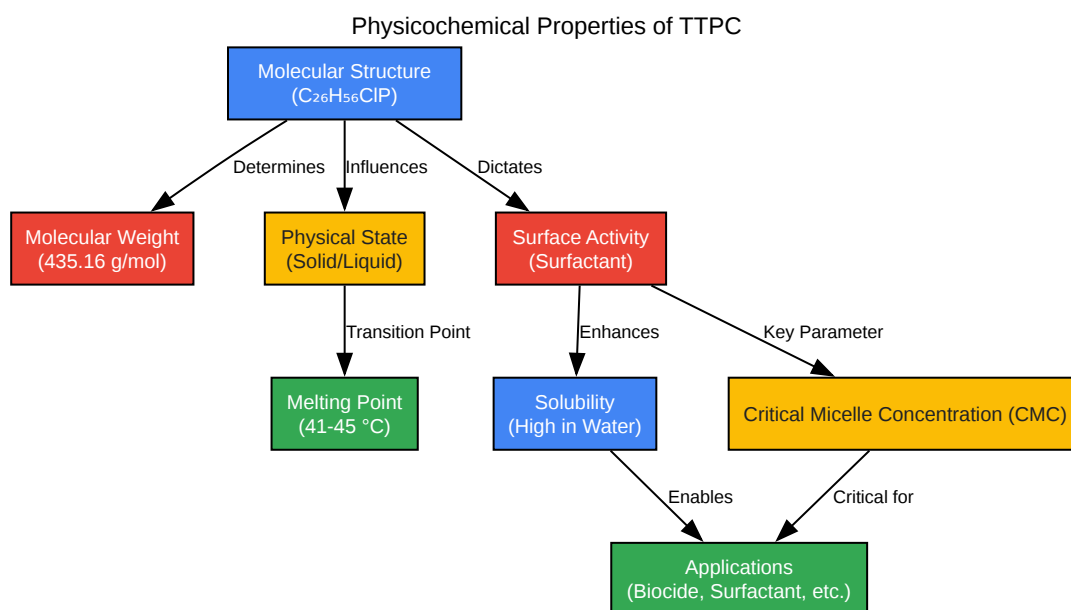
Property	Value	Source(s)
Chemical Name	Tributyltetradecylphosphonium chloride	
Synonyms	TTPC, Tetradecyltributylphosphonium chloride	
CAS Number	81741-28-8	
Molecular Formula	C ₂₆ H ₅₆ ClP	[1]
Molecular Weight	435.16 g/mol	[2]
Appearance	White to yellow solid, crystalline powder, or semi-solid. Also available as a colorless to light yellow liquid solution.	[3]
Melting Point	41 - 45 °C	[2][4][5]
Boiling Point (of aqueous solution)	100 °C	[1][6]
Solubility in Water	Completely soluble	[7][1][6][8]

Table 2: Solution Properties of **Tributyltetradecylphosphonium Chloride** (50% solution in water)

Property	Value	Source(s)
Appearance	Colorless to light yellow liquid	[7][8]
pH	6 - 8	[7][9]
Density (at 20°C)	0.95 - 1.00 g/mL	[7][9]

Key Physicochemical Relationships

The physicochemical properties of **Tributyltetradecylphosphonium chloride** are interconnected, influencing its behavior in various applications. The following diagram illustrates these relationships.



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Physicochemical property relationships of TTPC.

Experimental Protocols

Detailed methodologies for determining key physicochemical properties of **Tributyltetradecylphosphonium chloride** are outlined below.

This protocol describes the determination of the melting point of solid **Tributyltetradecylphosphonium chloride** using a standard capillary melting point apparatus.

Materials and Equipment:

- **Tributyltetradecylphosphonium chloride** (solid, crystalline powder)
- Capillary tubes (sealed at one end)
- Melting point apparatus with a heating block and thermometer/temperature probe
- Spatula
- Mortar and pestle (if sample is not a fine powder)

Procedure:

- **Sample Preparation:** Ensure the **Tributyltetradecylphosphonium chloride** sample is a fine, dry powder. If necessary, gently grind the sample in a mortar and pestle.
- **Loading the Capillary Tube:** Tap the open end of a capillary tube into the powdered sample to pack a small amount of the solid into the tube. The packed sample height should be approximately 2-3 mm.
- **Placing the Tube in the Apparatus:** Insert the capillary tube into the designated slot in the heating block of the melting point apparatus.
- **Heating:** Begin heating the block. A rapid heating rate can be used initially to approach the expected melting point (around 40 °C).
- **Observation:** As the temperature approaches the expected melting point, reduce the heating rate to 1-2 °C per minute to ensure thermal equilibrium.
- **Recording the Melting Range:** Observe the sample closely. Record the temperature at which the first signs of melting (the appearance of liquid) are observed. Continue heating slowly and record the temperature at which the entire sample has melted into a clear liquid. The recorded range is the melting point of the substance.
- **Replicate Measurements:** For accuracy, repeat the measurement with fresh samples at least two more times and calculate the average melting range.

This protocol details the determination of the Critical Micelle Concentration (CMC) of **Tributyltetradecylphosphonium chloride** in an aqueous solution using a conductivity meter. This method is suitable for ionic surfactants like TTPC.

Materials and Equipment:

- **Tributyltetradecylphosphonium chloride**
- High-purity deionized water
- Conductivity meter with a temperature-compensated probe
- Volumetric flasks and pipettes
- Magnetic stirrer and stir bar
- Thermostatically controlled water bath

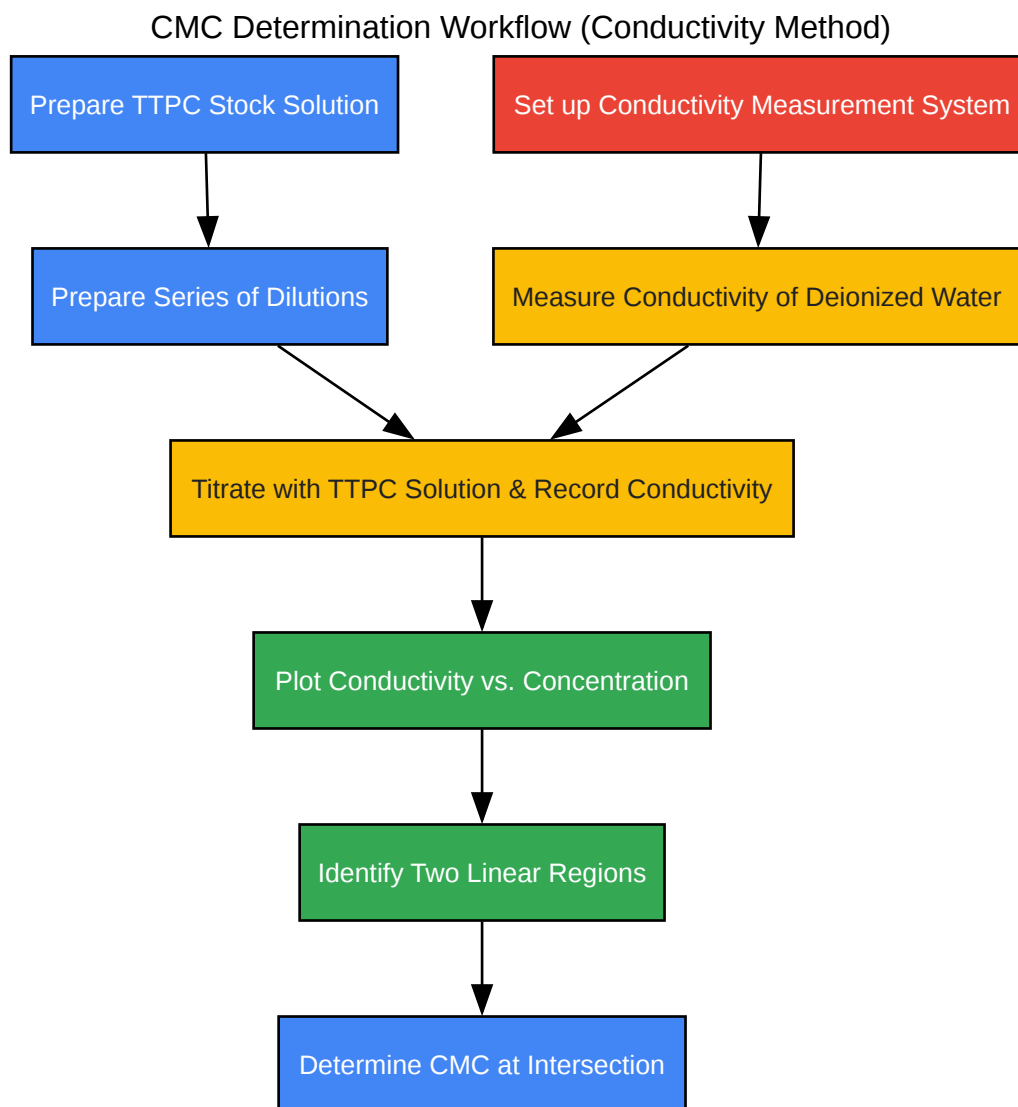
Procedure:

- Solution Preparation:
 - Prepare a stock solution of **Tributyltetradecylphosphonium chloride** in deionized water with a concentration significantly above the expected CMC (e.g., 10 mM).
 - Prepare a series of dilutions from the stock solution, covering a range of concentrations both below and above the expected CMC.
- Experimental Setup:
 - Place a known volume of deionized water in a jacketed beaker connected to the thermostatic water bath to maintain a constant temperature (e.g., 25 °C).
 - Immerse the conductivity probe into the water and begin stirring gently with the magnetic stirrer.
- Measurement:

- Allow the system to equilibrate and record the conductivity of the pure water.
- Make successive additions of the stock TTPC solution to the water in the beaker, allowing the conductivity reading to stabilize after each addition. Record the conductivity and the total concentration of TTPC after each addition.
- Data Analysis:
 - Plot the measured specific conductivity (κ) as a function of the **Tributyltetradecylphosphonium chloride** concentration.
 - The plot will show two linear regions with different slopes. The first region (at lower concentrations) corresponds to the conductivity of the monomeric surfactant. The second region (at higher concentrations) corresponds to the formation of micelles.
 - The intersection of the two extrapolated linear portions of the graph corresponds to the Critical Micelle Concentration (CMC).

Experimental Workflow Diagram

The following diagram illustrates the experimental workflow for determining the Critical Micelle Concentration (CMC) using the conductivity method.



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Workflow for CMC determination by conductivity.

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